Application Notes and Protocols: 2-Cyanopropanoic Acid in Agrochemical Development

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Compound of Interest		
Compound Name:	2-Cyanopropanoic acid	
Cat. No.:	B3031704	Get Quote

Introduction: The Versatility of a Cyano-Functionalized Building Block

2-Cyanopropanoic acid (CAS 75-05-8), and its corresponding esters, represent a class of highly versatile building blocks in modern organic synthesis. The presence of both a carboxylic acid (or ester) and a nitrile group on a short alkyl chain imparts a unique reactivity profile, making it a valuable precursor for a diverse range of heterocyclic and acyclic compounds. In the realm of agrochemical development, this reactivity is harnessed to construct the core scaffolds of potent fungicides and herbicides. The nitrile moiety can participate in cyclization reactions to form nitrogen-containing heterocycles, be hydrolyzed to amides or carboxylic acids, or be reduced to amines, while the carboxylic acid/ester function allows for the formation of amides, esters, and other key linkages. This guide provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the utilization of **2-cyanopropanoic acid** and its derivatives in the synthesis of next-generation crop protection agents.
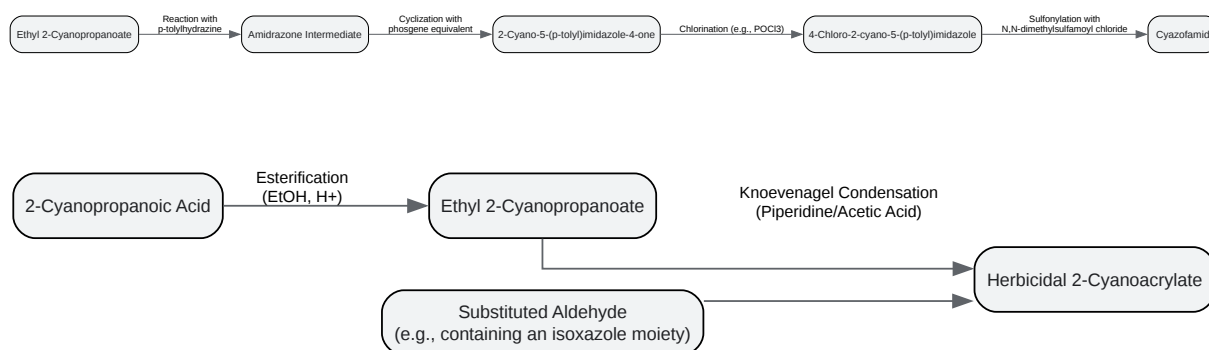
Fungicide Development: Synthesis of Cyazofamid

One of the most prominent applications of **2-cyanopropanoic acid** derivatives in the agrochemical industry is in the synthesis of the fungicide Cyazofamid. Cyazofamid is a highly effective fungicide used to control oomycete diseases such as late blight in potatoes and

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downy mildew in grapes.[1] Its mode of action involves the inhibition of the mitochondrial complex III (Qi site) in fungi, disrupting the electron transport chain and leading to cell death.[1] The 2-cyanoimidazole core of Cyazofamid is a key structural feature for its biological activity, and its synthesis can be strategically designed to incorporate the cyano group from a **2-cyanopropanoic acid** precursor.

Conceptual Synthetic Pathway from Ethyl 2-Cyanopropanoate

While various patented routes to Cyazofamid exist, often starting from different precursors, a logical and efficient pathway can be devised commencing with the readily available ethyl 2-cyanopropanoate. This conceptual pathway leverages the reactivity of the α-cyano ester to construct the central imidazole ring.

Ethyl 2-Cyanopropanoate → (Reaction with p-tolylhydrazine) → Amidrazone Intermediate → (Cyclization with phosgene equivalent) → 2-Cyano-5-(p-tolyl)imidazole-4-one → (Chlorination (e.g., POCl3)) → 4-Chloro-2-cyano-5-(p-tolyl)imidazole → (Sulfonylation with N,N-dimethylsulfamoyl chloride) → Cyazofamid

2-Cyanopropanoic Acid → (Esterification (EtOH, H+)) → Ethyl 2-Cyanopropanoate

Ethyl 2-Cyanopropanoate + Substituted Aldehyde (e.g., containing an isoxazole moiety) → (Knoevenagel Condensation (Piperidine/Acetic Acid)) → Herbicidal 2-Cyanoacrylate

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Sources

- 1. EP0229367B1 - 2-cyanoacrylate composition - Google Patents [patents.google.com]

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